

# overcoming spider mite resistance to Cyflumetofen

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## Compound Focus: Cyflumetofen

CAS No.: 400882-07-7

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## Resistance Mechanisms to Cyflumetofen

Mechanism Type	Key Findings	Supporting Evidence
<b>Metabolic Resistance</b>		
<b>GSTs</b>	Up to 7-fold increased activity in resistant <i>T. cinnabarinus</i> ; specific TuGSTd05 directly metabolizes cyflumetofen [1] [2].	
<b>P450s</b>	Significant activity increase in resistant strains; linked to cross-resistance with other METI-II acaricides [2] [3].	
<b>CCEs</b>	Overexpression of specific genes (e.g., TuCCE46) implicated in cyflumetofen resistance [3].	
<b>Target-Site Resistance</b>	Rare H258Y mutation in succinate dehydrogenase subunit B (SdhB) found; can confer resistance but not widespread [2].	
<b>Resistance Stability</b>	Resistant <i>T. cinnabarinus</i> strain maintained high resistance ratio (1723-fold) without selection pressure for 12 generations, indicating stability [2].	

## Experimental Protocols for Resistance Investigation

### Bioassay for Resistance Monitoring

- **Principle:** Determine the lethal concentration (LC50) of **cyflumetofen** for a field-collected mite population compared to a susceptible laboratory strain.
- **Procedure:**
  - **Prepare Acaricide Dilutions:** Prepare a series of **cyflumetofen** concentrations using a suitable solvent (e.g., acetone) and a surfactant (e.g., Tween-80).
  - **Leaf-Dip Bioassay:** Immerse leaf discs (e.g., bean, tomato) in the test solutions and allow to dry.
  - **Transfer Mites:** Transfer adult female mites (25-30 per replicate) onto the treated leaf discs.
  - **Incubate and Assess Mortality:** Maintain discs under controlled conditions (e.g., 25±1°C, 16:8 L:D) and assess mortality after 24-48 hours.
  - **Calculate Resistance Ratio (RR):**  $RR = LC50 \text{ of field population} / LC50 \text{ of susceptible strain}$  [1] [2].

### Biochemical Synergism Assay

- **Principle:** Use enzyme inhibitors to identify the primary detoxification enzymes conferring resistance.
- **Procedure:**
  - **Select Synergists:** Use Piperonyl Butoxide (PBO) for P450s, Diethyl Maleate (DEM) for GSTs, and S,S,S-Tributyl Phosphorotrithioate (DEF) for esterases (CCEs) [2].
  - **Pre-Treatment:** Apply a sub-lethal dose of the synergist to mites (via topical application or residue on a leaf disc) 1-2 hours before **cyflumetofen** exposure.
  - **Conduct Bioassay:** Perform a standard bioassay as described above with **cyflumetofen**.
  - **Interpret Results:** A significant decrease in the LC50 value (i.e., increased mortality) after pre-treatment with a specific synergist indicates that the corresponding enzyme system is involved in resistance [2].

### Biochemical Enzyme Activity Assay

- **Principle:** Directly measure the activity levels of detoxification enzymes in mite homogenates.
- **Procedure:**
  - **Sample Preparation:** Homogenize a standardized weight or number of adult female mites in a suitable buffer.

- **Enzyme Activity Measurement:**
  - **GSTs:** Use CDNB (1-chloro-2,4-dinitrobenzene) and reduced glutathione as substrates. Monitor absorbance increase at 340 nm [1].
  - **P450s:** Use a model substrate like 7-ethoxycoumarin and measure the formation of its fluorescent product.
  - **CCEs:** Use a model substrate like  $\alpha$ -naphthyl acetate and measure the formation of  $\alpha$ -naphthol.
- **Calculate Specific Activity:** Normalize enzyme activity to the total protein content of the sample [1] [3].

## Resistance Management & Troubleshooting

### FAQs for Researchers

#### What is the cross-resistance risk for **cyflumetofen**?

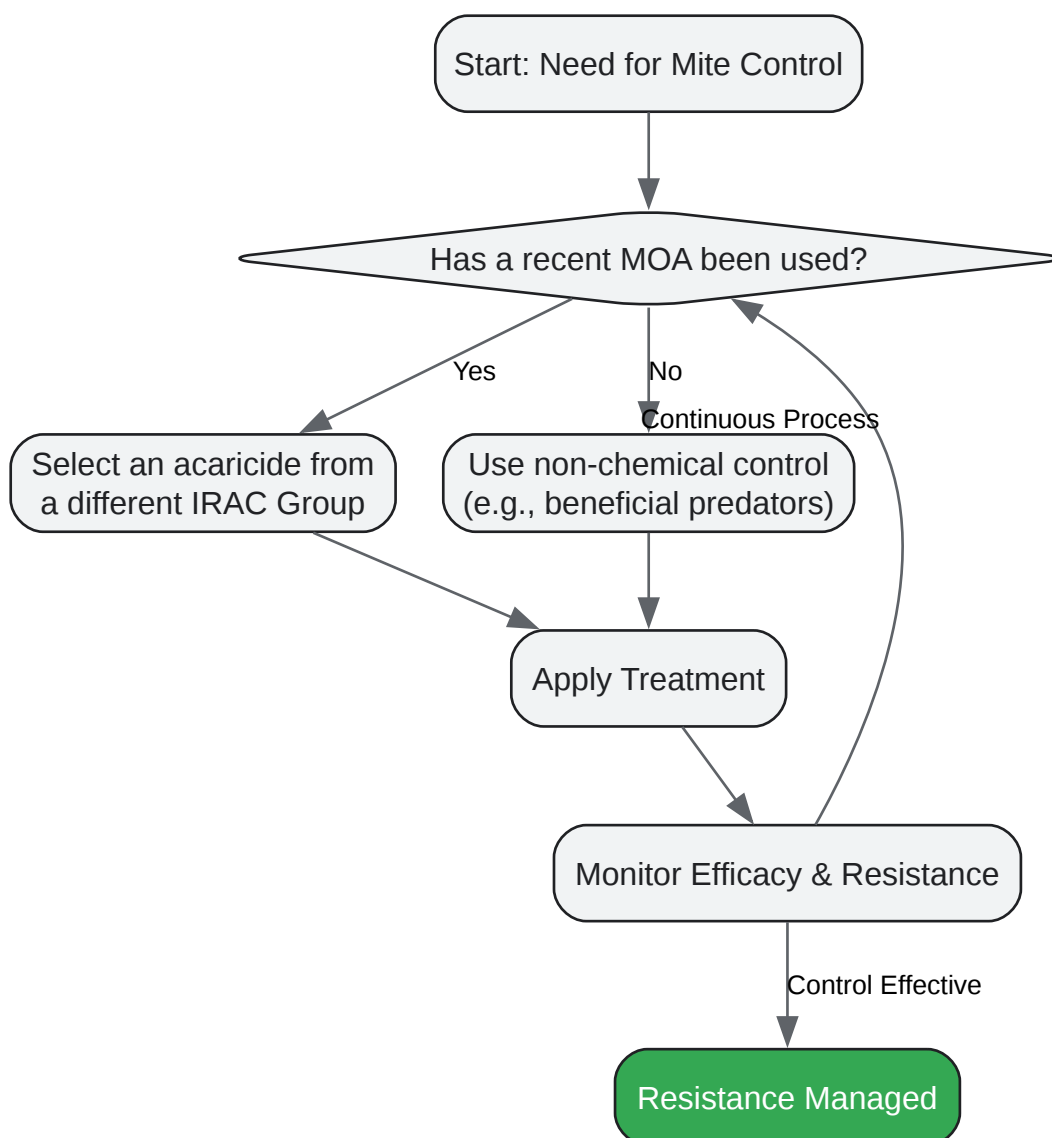
- **High Risk with METI-IIIs:** Strong cross-resistance is documented between **cyflumetofen** and other complex II inhibitors like cyenopyrafen and pyflubumide. **Do not rotate** these compounds within a resistance management program [2] [4].
- **Potential Cross-Resistance with other METIs:** Be aware of potential, though less consistent, cross-resistance with METI-I (e.g., fenpyroximate) and METI-III (e.g., bifenazate) acaricides, often mediated by shared metabolic pathways like P450s [5] [2].

#### Our field control with **cyflumetofen** is failing. What are the first steps in diagnosis?

- **Confirm Resistance:** Conduct a leaf-dip bioassay to establish the Resistance Ratio (RR) of your field population.
- **Identify the Mechanism:** Perform synergist assays. If PBO significantly synergizes toxicity, P450s are likely involved. If DEM is highly effective, suspect GSTs [2].
- **Investigate Target-Site:** For a comprehensive analysis, sequence the SdhB gene to check for known resistance mutations like H258Y or H146Q [2].

#### How can we design a robust resistance management strategy?

- **Rotate Modes of Action:** Use acaricides from different, unrelated IRAC groups. The following workflow outlines a strategic approach to rotation.



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- **Incorporate Non-Chemical Controls:** Integrate biological control agents, such as the predatory mite *Phytoseiulus persimilis*, which is highly effective against *Tetranychus* species [5].
- **Limit Applications:** Adhere to label restrictions, typically no more than **one application per season** for high-resistance-risk miticides like **cyflumetofen** [5].

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## References

1. selection and biochemical Resistance of mechanism ... resistance [pubmed.ncbi.nlm.nih.gov]
2. Long-term survey and characterization of cyflumetofen ... [sciencedirect.com]
3. Molecular Mechanisms Underlying Metabolic Resistance ... [pubmed.ncbi.nlm.nih.gov]
4. Cross- resistance risk of the novel complex II... | Semantic Scholar [semanticscholar.org]
5. Spider mite - NZPPS pesticide resistance management strategy [resistance.nzpps.org]

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